

Essential Safety and Handling Guidelines for YHO-13177

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Compound of Interest

Compound Name: YHO-13177

Cat. No.: B15613957

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety and logistical information for the handling and disposal of **YHO-13177**, a potent, orally active, and specific inhibitor of breast cancer resistance protein (BCRP) and ABCG2. Given that **YHO-13177** is an acrylonitrile derivative, this guidance is based on the established safety protocols for handling this class of compounds due to the absence of a specific Safety Data Sheet (SDS) for **YHO-13177**. Acrylonitrile compounds are typically highly toxic, flammable, and carcinogenic.^{[1][2][3][4]}

Personal Protective Equipment (PPE)

Standard laboratory procedures should be followed at all times. The following Personal Protective Equipment (PPE) is mandatory when handling **YHO-13177** to minimize exposure and ensure personal safety.

PPE Category	Specification	Purpose
Hand Protection	Double gloving with nitrile or butyl rubber gloves.[5][6] Change gloves immediately if contaminated.	Prevents skin contact and absorption. Acrylonitrile can penetrate some types of gloves.[6]
Eye and Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch).[3]	Protects against splashes, vapors, and dust.
Protective Clothing	A flame-resistant lab coat, fully buttoned, with tight-fitting cuffs.	Protects against skin contact and contamination of personal clothing.
Respiratory Protection	All handling of YHO-13177 must be conducted in a certified chemical fume hood or a glove box.[1][5]	Prevents inhalation of toxic and potentially carcinogenic vapors or aerosols.[1][7]

Operational Plan: Handling and Storage

Engineering Controls:

- Always handle **YHO-13177** in a well-ventilated area, specifically within a chemical fume hood or glove box to prevent the release of vapors into the work environment.[1][5]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]
- Keep away from heat, sparks, open flames, and other ignition sources as acrylonitrile derivatives are often flammable.[2][4][8]

Safe Handling Practices:

- Avoid all direct contact with the compound. Do not get in eyes, on skin, or on clothing.[4]
- Do not breathe mist, vapors, or spray.[4]

- Use non-sparking tools and take precautionary measures against static discharge.[4][8]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[5][8]

Storage:

- Store in a cool, dry, and well-ventilated area in a tightly closed container.[1][7]
- Protect from direct sunlight.[4]
- Store away from incompatible materials such as strong acids, bases, and oxidizing agents.
[5][6]

Disposal Plan

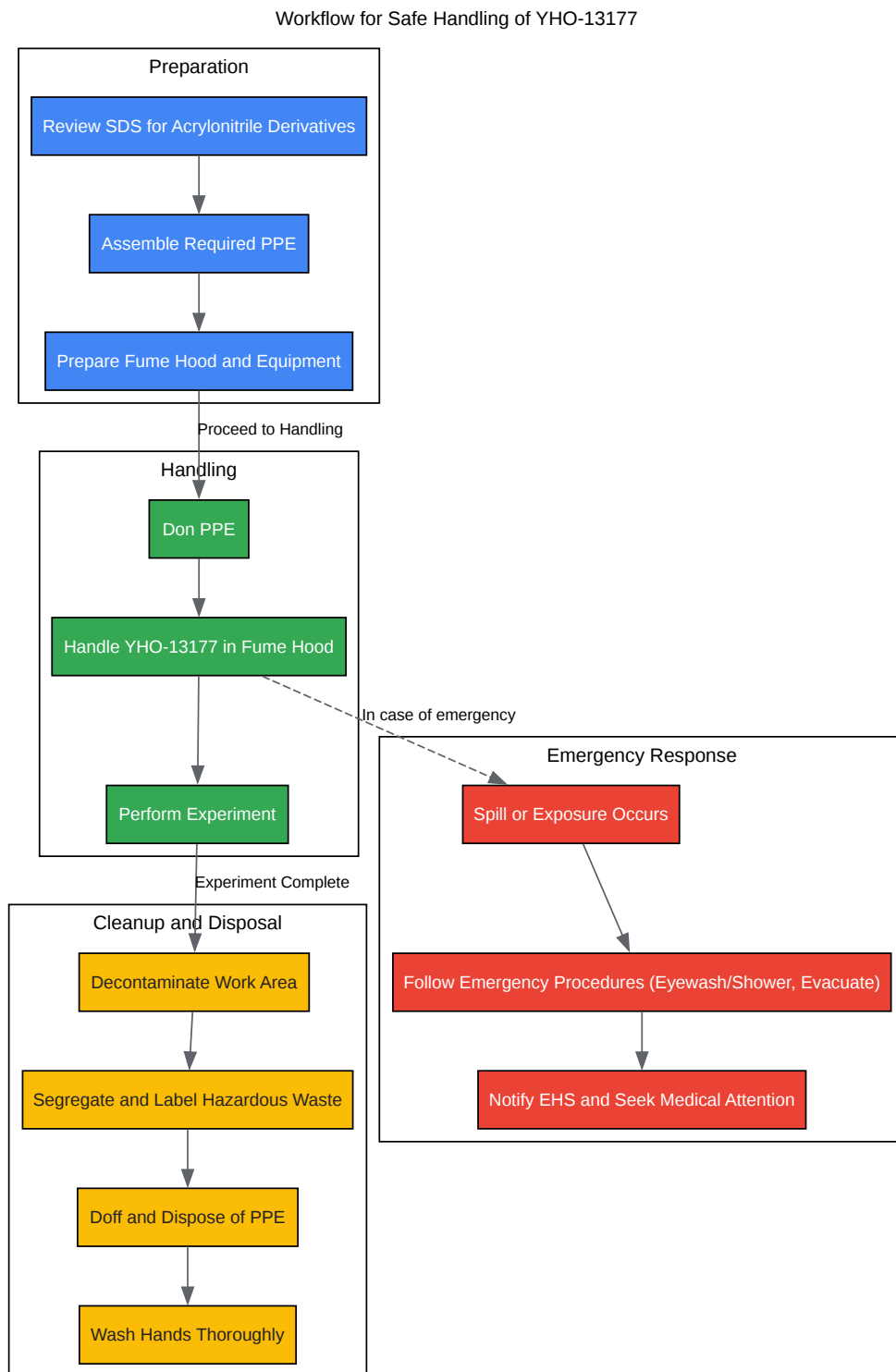
Waste Categorization:

- All materials contaminated with **YHO-13177**, including empty containers, disposable gloves, and absorbent materials, must be treated as hazardous waste.

Disposal Procedure:

- Dispose of waste in designated, properly labeled, and sealed containers.
- Waste material must be disposed of in accordance with local, state, and federal regulations.
[9] Do not pour down the drain or mix with general waste.[9]
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Experimental Workflow for Safe Handling of YHO-13177



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Caption: Logical workflow for the safe handling of **YHO-13177**.

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